

In-depth Pharmacological Profile of Anavenol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Anavenol*

Cat. No.: *B3424558*

[Get Quote](#)

Notice: Following a comprehensive review of scientific literature and chemical databases, it has been determined that detailed pharmacological data for **Anavenol** (also known as β -Naphthoxyethanol) is largely unavailable in the public domain. The information that exists is primarily historical, dating back to the mid-20th century, and focuses on its application as a veterinary anesthetic. There is a significant lack of modern, in-depth research regarding its receptor binding affinities, specific molecular mechanisms of action, and associated signaling pathways.

Therefore, the creation of a detailed technical guide with quantitative data tables and signaling pathway diagrams, as requested, is not feasible based on currently accessible information. This document summarizes the limited information available.

Introduction

Anavenol, with the chemical name 2-(2-Naphthoxy)ethanol or β -Naphthoxyethanol, is a compound historically used in veterinary medicine. Its primary application was as a general anesthetic, particularly for horses^[1]. It was often formulated in combination with other agents, such as the barbiturate thialbarbitone ("Kemithal"), to produce a balanced anesthetic effect characterized by an ascending type of anesthesia, where the trunk and limbs are affected before the head and neck reflexes. Despite its historical use, **Anavenol** has not been the subject of extensive modern pharmacological investigation.

Chemical and Physical Properties

A summary of the basic chemical identifiers and properties for **Anavenol** is provided below.

Property	Value	Reference
IUPAC Name	2-(naphthalen-2-yloxy)ethanol	[2]
Synonyms	Anavenol, β -Naphthoxyethanol	[2][3]
CAS Number	93-20-9	[2]
Molecular Formula	C ₁₂ H ₁₂ O ₂	[2]
Molecular Weight	188.22 g/mol	[2][3]

Pharmacological Profile

Detailed information on the pharmacological profile of **Anavenol** is sparse. The available literature and database entries lack specific data on receptor binding affinities (e.g., K_i, K_a, IC₅₀ values) and pharmacokinetics.

3.1 Mechanism of Action

The precise molecular mechanism of action for **Anavenol** is not well-established in the scientific literature.

- It is generally described as a central nervous system (CNS) depressant, consistent with its use as an anesthetic[4].
- One vendor, MedChemExpress, suggests that a related compound (NAP-1) may enhance inhibitory currents by binding to a specific site on the GABA_a receptor, resulting in a narcotic effect[5]. However, primary research directly linking **Anavenol** to the GABA_a receptor with quantitative binding data is not available.
- Another source posits that its targets are neuronal receptors and ion channels involved in pain perception and sedation, though specific receptors are not named[4].

Due to the lack of defined molecular targets and pathways, no signaling pathway diagrams can be accurately generated.

3.2 Pharmacokinetics

No formal pharmacokinetic studies detailing the absorption, distribution, metabolism, and excretion (ADME) of **Anavenol** in any species are available in the reviewed literature.

3.3 Pharmacodynamics

The primary pharmacodynamic effect described is general anesthesia in horses[1]. The combination product "**Anavenol** K" (with Kemithal) was noted for producing smooth induction of anesthesia for both long and short surgical procedures in large animals.

Receptor Binding Affinity

A thorough search for receptor binding affinity data for **Anavenol** yielded no results. There are no published studies presenting quantitative data (e.g., dissociation constants, inhibition constants) for the binding of **Anavenol** to any specific CNS or peripheral receptors.

Experimental Protocols

The absence of primary research literature detailing the pharmacological investigation of **Anavenol** means that no established experimental protocols for receptor binding assays, functional assays, or in vivo pharmacological studies can be provided.

Conclusion

Anavenol (β -Naphthoxyethanol) is a compound with a history of use as a veterinary anesthetic. However, there is a profound lack of modern scientific research into its pharmacology. The core requirements for an in-depth technical guide—including quantitative receptor binding data, detailed experimental methodologies, and elucidated signaling pathways—cannot be met as this information does not appear to be publicly available. Further research would be required to characterize its pharmacological profile according to contemporary scientific standards.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 2-(2-Naphthoxy)ethanol [webbook.nist.gov]
- 3. 2-(2-Naphthoxy)ethanol, 98+% | Fisher Scientific [fishersci.ca]
- 4. Anavenol | 93-20-9 | Benchchem [benchchem.com]
- 5. suppress | MedChemExpress (MCE) Life Science Reagents [medchemexpress.eu]
- To cite this document: BenchChem. [In-depth Pharmacological Profile of Anavenol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3424558#pharmacological-profile-and-receptor-binding-affinity-of-anavenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com